

An In-depth Technical Guide to the Molecular and Physical Properties of Liranaftate

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Compound of Interest

Compound Name: Liranaftate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular formula and physical properties of **Liranaftate**, a potent topical antifungal agent. The information presented herein is intended to support research, development, and quality control activities related to this active pharmaceutical ingredient.

Molecular Information

Liranaftate is a synthetic thiocarbamate derivative with a broad spectrum of antifungal activity. Its chemical structure is fundamental to its mechanism of action and physicochemical characteristics.

- Molecular Formula: $C_{18}H_{20}N_2O_2S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- IUPAC Name: O-(5,6,7,8-tetrahydronaphthalen-2-yl) N-(6-methoxypyridin-2-yl)-N-methylcarbamothioate[\[2\]](#)
- CAS Number: 88678-31-3[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: Liranaftato, Liranaftatum, Zefnart, M-732, Piritetrate[\[2\]](#)[\[4\]](#)[\[5\]](#)

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Liranaftate** is essential for formulation development, stability studies, and ensuring therapeutic efficacy. These properties are summarized in the table below.

Property	Value	References
Molecular Weight	328.43 g/mol	[1][2][4]
Appearance	White to almost white or off-white crystalline powder/solid.	[1][3][6]
Melting Point	97 - 101 °C, 98.5 - 99.5 °C	[1][3][4][6]
Boiling Point	462.5 ± 55.0 °C (Predicted)	[3][6]
Density	1.240 ± 0.06 g/cm ³ (Predicted)	[3][5]
Solubility	Water: Practically insoluble (>10000 ml/g); 0.10 mg/L (distilled water)	[4][7]
Organic Solvents: Soluble in benzene, dimethyl sulfoxide (DMSO), and N,N-dimethylformamide. Slightly soluble in DMSO and Methanol (heating may be required).		
Specific Solubilities (ml/g): Acetone (10), Chloroform (2), Dehydrated ethanol (152), Dichloromethane (2), Ether (21), Hexane (233), Methanol (175).		
pKa	1.24 ± 0.10 (Predicted)	[6]
LogP	3.76910	[6]

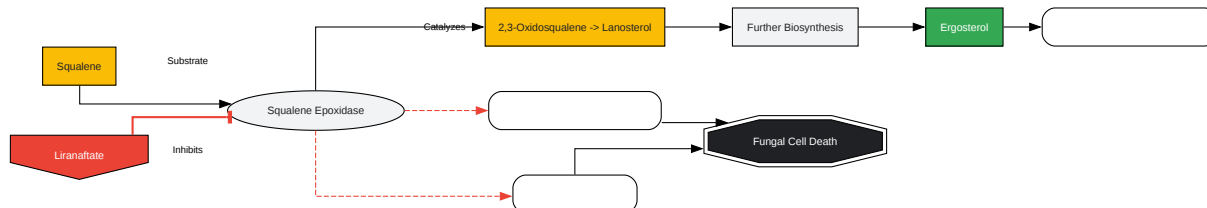
Mechanism of Action: Inhibition of Squalene Epoxidase

Liranaftate exerts its antifungal effect by targeting a key enzyme in the fungal cell membrane biosynthesis pathway. It is a potent inhibitor of squalene epoxidase.[2][8][9][10][11] This enzyme is crucial for the conversion of squalene to lanosterol, a precursor to ergosterol. Ergosterol is an essential component of the fungal cell membrane, responsible for maintaining its integrity and fluidity.[9][10]

The inhibition of squalene epoxidase by **Liranaftate** leads to two primary antifungal consequences:

- Depletion of Ergosterol: The disruption of ergosterol synthesis compromises the structural integrity of the fungal cell membrane.[9][10]
- Accumulation of Squalene: The blockage of the metabolic pathway causes a buildup of squalene within the fungal cell.[8][10] High concentrations of squalene are toxic to the cell.

This dual-action mechanism ultimately leads to increased cell membrane permeability, leakage of cellular contents, and fungal cell death.[8]



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Caption: Mechanism of action of **Liranaftate** via inhibition of squalene epoxidase.

Experimental Protocols

Standardized methodologies are crucial for the accurate determination of the physicochemical properties of active pharmaceutical ingredients like **Liranaftate**. The following are generalized protocols based on established pharmacopeial methods.

4.1. Determination of Melting Point

The melting point is determined to ascertain the purity of **Liranaftate**.

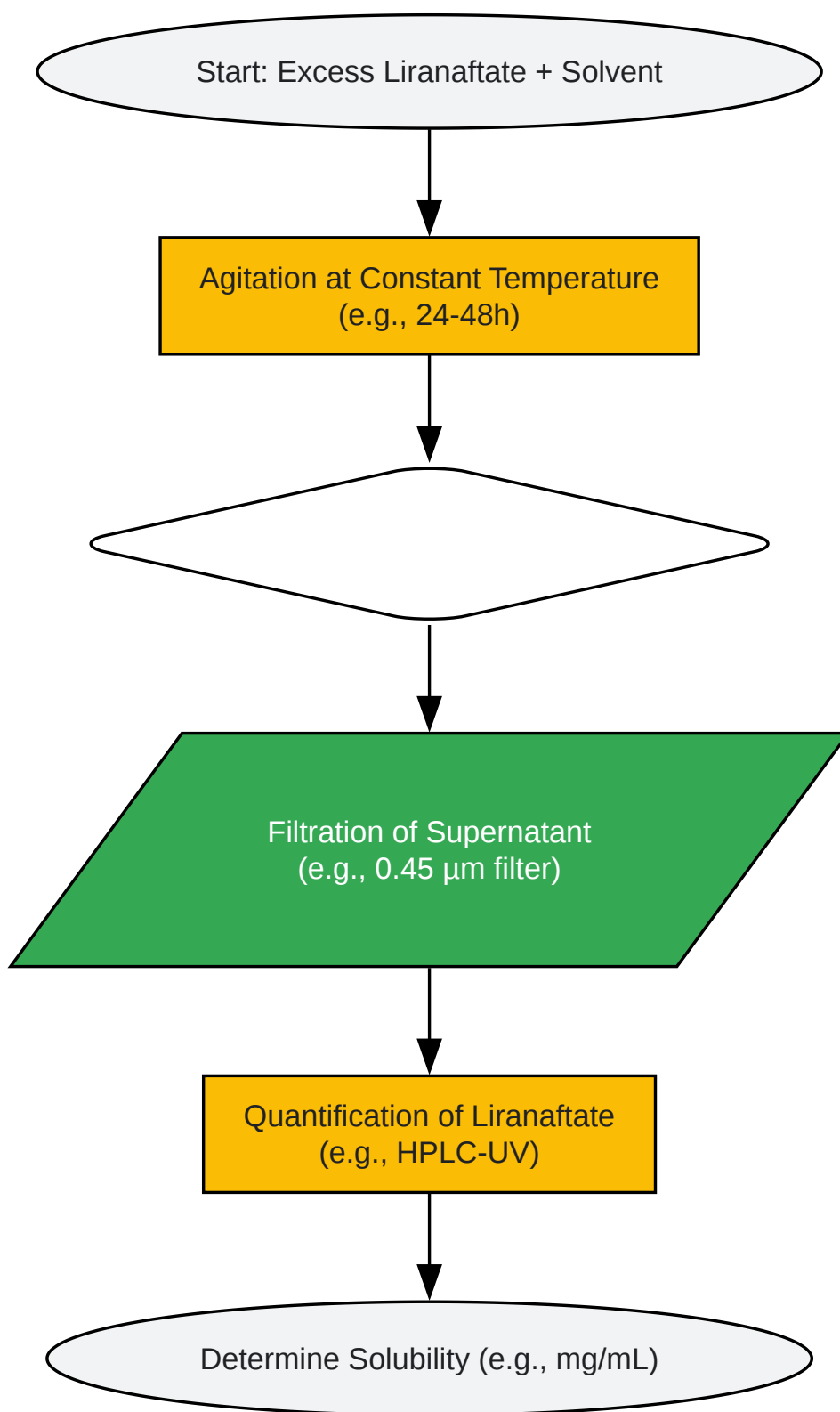
- Apparatus: Capillary melting point apparatus.
- Methodology:
 - A small quantity of finely powdered **Liranaftate** is packed into a capillary tube, sealed at one end, to a height of approximately 2-4 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
 - The temperature range is recorded from the point at which the substance begins to melt to the point at which it is completely liquefied.

4.2. Determination of Solubility

Solubility studies are essential for developing appropriate formulations and predicting bioavailability.

- Apparatus: Analytical balance, volumetric flasks, constant temperature shaker/bath, filtration apparatus (e.g., 0.45 µm filter), and a suitable analytical instrument for quantification (e.g., HPLC-UV).
- Methodology (Equilibrium Solubility Method):
 - An excess amount of **Liranaftate** is added to a known volume of the desired solvent (e.g., water, ethanol, buffer solutions of different pH) in a sealed container.

- The mixture is agitated in a constant temperature shaker or bath (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The suspension is allowed to settle, and an aliquot of the supernatant is carefully withdrawn and filtered to remove any undissolved solid.
- The concentration of **Liranaftate** in the clear filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- The solubility is expressed in terms of mass per unit volume (e.g., mg/mL).



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Caption: Workflow for the experimental determination of solubility.

4.3. Determination of pKa (Potentiometric Titration)

The pKa value is important for understanding the ionization behavior of a drug, which influences its solubility and absorption.

- Apparatus: Potentiometer with a pH electrode, burette, beaker, magnetic stirrer.
- Methodology:
 - A known concentration of **Liranaftate** is dissolved in a suitable solvent system (e.g., a mixture of water and an organic co-solvent if aqueous solubility is low).
 - The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
 - The pH of the solution is measured after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of titrant added.
 - The pKa is determined from the titration curve, typically as the pH at the half-equivalence point.

This guide provides foundational technical data on **Liranaftate** for scientific and developmental purposes. For all laboratory and manufacturing work, it is imperative to consult and adhere to the relevant pharmacopeial monographs and internal standard operating procedures.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Liranaftate | C₁₈H₂₀N₂O₂S | CID 3936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Liranaftate - CD Formulation [formulationbio.com]

- 4. Liranaftate [drugfuture.com]
- 5. Liranaftate CAS 88678-31-3 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 6. Liranaftate | lookchem [lookchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Liranaftate | Antifungal | TargetMol [targetmol.com]
- 9. What is Liranaftate used for? [synapse.patsnap.com]
- 10. What is the mechanism of Liranaftate? [synapse.patsnap.com]
- 11. Liranaftate - Wikipedia [en.wikipedia.org]
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